

1-Phenylpyrrolidin-3-amine molecular weight and formula

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Compound of Interest

Compound Name: **1-Phenylpyrrolidin-3-amine**

Cat. No.: **B101601**

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In-Depth Technical Guide: 1-Phenylpyrrolidin-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Phenylpyrrolidin-3-amine**, a versatile building block in medicinal chemistry. The document details its chemical and physical properties, synthesis, and its role as a precursor in the development of novel therapeutics.

Core Molecular Information

1-Phenylpyrrolidin-3-amine is a substituted pyrrolidine derivative with a phenyl group attached to the nitrogen atom of the pyrrolidine ring and an amine group at the 3-position. Its chemical structure and properties are fundamental to its reactivity and applications in drug design.

Molecular Formula and Weight

The chemical formula and molecular weight of **1-Phenylpyrrolidin-3-amine** are summarized in the table below.

Property	Value	Citation
Molecular Formula	C ₁₀ H ₁₄ N ₂	[1]
Molecular Weight	162.23 g/mol	[1]
IUPAC Name	1-phenylpyrrolidin-3-amine	[1]
CAS Number	18471-41-5	[1]

Physicochemical Properties (Computed)

The following table outlines the computed physicochemical properties of **1-Phenylpyrrolidin-3-amine**, providing insights into its behavior in various chemical environments.

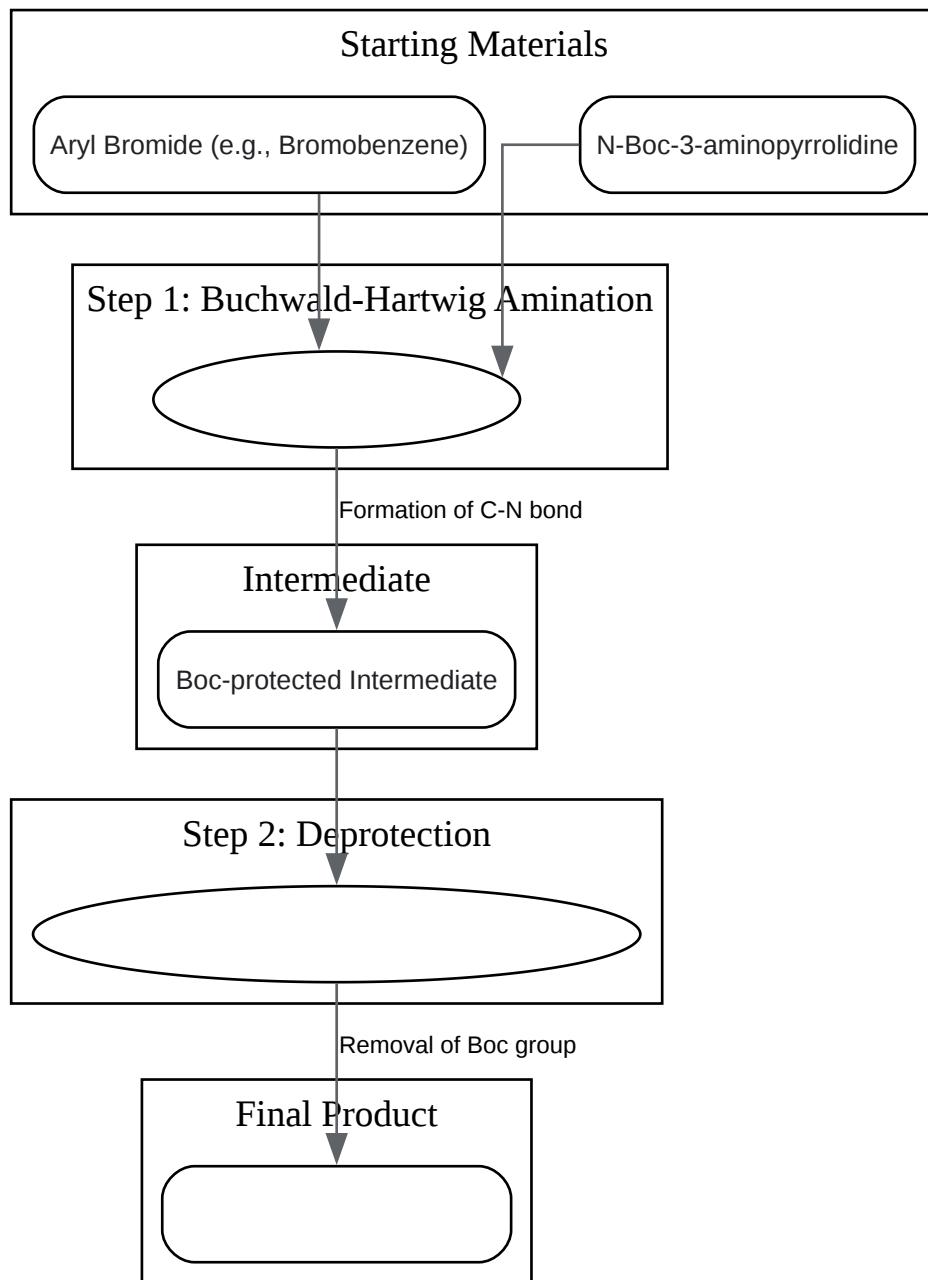
Property	Value	Citation
XLogP3	1.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	2	[1]
Exact Mass	162.115698455 Da	[1]
Topological Polar Surface Area	29.3 Å ²	[1]
Heavy Atom Count	12	[1]

Synthesis of 1-Phenylpyrrolidin-3-amine

The synthesis of **1-Phenylpyrrolidin-3-amine** is most commonly achieved through a two-step process involving a Buchwald-Hartwig amination followed by deprotection. This palladium-catalyzed cross-coupling reaction is a powerful method for forming carbon-nitrogen bonds.[\[2\]](#)[\[3\]](#)

Synthetic Workflow

The general workflow for the synthesis of **1-Phenylpyrrolidin-3-amine** is depicted in the diagram below.



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A high-level overview of the synthetic route to **1-Phenylpyrrolidin-3-amine**.

Experimental Protocol: Two-Step Synthesis

The following is a representative experimental protocol for the synthesis of **1-Phenylpyrrolidin-3-amine** derivatives, adapted from literature procedures.^[3]

Step 1: Synthesis of Boc-protected Intermediates via Buchwald-Hartwig Amination

- To a reaction vessel, add the appropriate aryl bromide, N-Boc-3-aminopyrrolidine, a palladium catalyst (e.g., $\text{Pd}(\text{dba})_3$), and a suitable phosphine ligand (e.g., BINAP).
- The reaction is carried out in an inert atmosphere (e.g., nitrogen or argon).
- A suitable solvent, such as toluene, is added, followed by a base (e.g., sodium tert-butoxide).
- The reaction mixture is heated to the appropriate temperature and stirred until the reaction is complete, as monitored by techniques like TLC or LC-MS.
- Upon completion, the reaction mixture is cooled, and the crude product is worked up using standard extraction and purification techniques, such as column chromatography, to yield the Boc-protected intermediate.

Step 2: Deprotection to Yield **1-Phenylpyrrolidin-3-amine**

- The Boc-protected intermediate is dissolved in a suitable solvent, such as dichloromethane (DCM).
- An acid, typically trifluoroacetic acid (TFA), is added to the solution.
- The reaction mixture is stirred at room temperature until the deprotection is complete.
- The solvent and excess acid are removed under reduced pressure.
- The resulting residue is neutralized with a base, such as 25% ammonium hydroxide, to yield the final product, **1-phenylpyrrolidin-3-amine**.^[3] This product may be used in subsequent reactions without further purification.^[3]

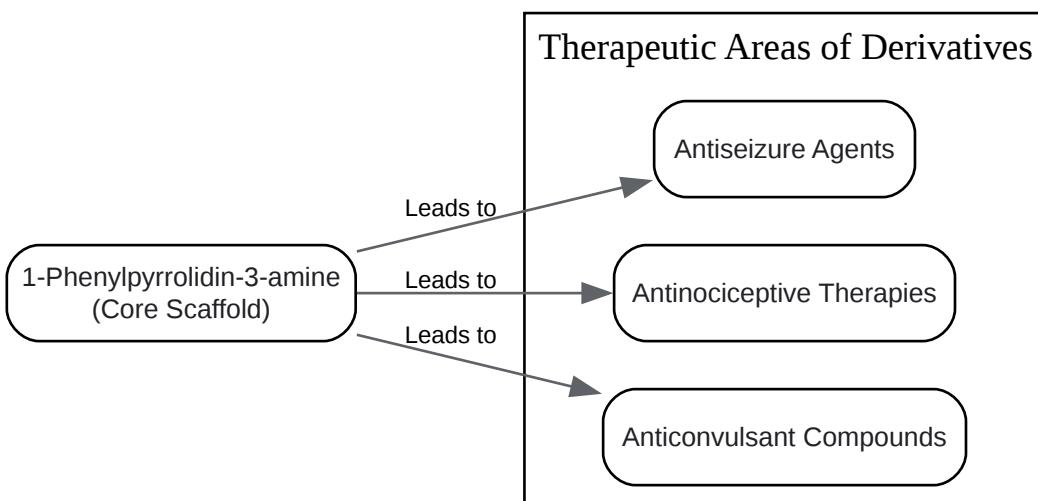
Applications in Drug Development

1-Phenylpyrrolidin-3-amine serves as a crucial scaffold for the synthesis of a variety of biologically active molecules. Its derivatives have shown promise in several therapeutic areas.

Role as a Precursor in Medicinal Chemistry

The pyrrolidine ring is a privileged structure in drug discovery, and **1-Phenylpyrrolidin-3-amine** provides a versatile platform for creating diverse chemical libraries. The primary and secondary amine functionalities allow for a wide range of chemical modifications.

The logical relationship for its use as a building block is illustrated below.



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Application of **1-Phenylpyrrolidin-3-amine** as a core scaffold in drug discovery.

Biological Activities of Derivatives

Derivatives of **1-Phenylpyrrolidin-3-amine** have been synthesized and evaluated for a range of biological activities, including:

- Antiseizure and Antinociceptive Properties: Novel alaninamide derivatives synthesized from **1-phenylpyrrolidin-3-amine** have been investigated for their potential as antiseizure and antinociceptive therapies.^[3]
- Anticonvulsant Activity: A series of N-aryl and N-aminoaryl 3-phenyl pyrrolidine-2,5-diones, which can be conceptually derived from the 1-phenylpyrrolidine scaffold, have been tested for anticonvulsant activity.

Safety and Handling

1-Phenylpyrrolidin-3-amine is associated with several hazard classifications. Proper safety precautions should be taken when handling this compound.

GHS Hazard Statements

The following GHS hazard statements have been reported for **1-Phenylpyrrolidin-3-amine**:[\[1\]](#)

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when working with this chemical. All handling should be performed in a well-ventilated area or a fume hood.

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References

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- 3. Novel Alaninamide Derivatives with Drug-like Potential for Development as Antiseizure and Antinociceptive Therapies—In Vitro and In Vivo Characterization - PMC

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